

Gold Tribromide as a Lewis Acid Catalyst: A Comparative Guide

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Compound of Interest

Compound Name: Gold tribromide

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the efficacy of **gold tribromide** (AuBr_3) as a Lewis acid catalyst against other common Lewis acids in various organic transformations. The following sections present quantitative data, detailed experimental protocols, and mechanistic insights to aid in the selection of the most appropriate catalytic system for your research needs.

Data Presentation: Catalyst Performance Comparison

The following tables summarize the performance of **gold tribromide** in comparison to other Lewis acid catalysts in key organic reactions.

Table 1: Propargylic Substitution

| Catalyst | Co-catalyst | Solvent | Time (h) | Yield (%) | Reference |
|-----------------------|-----------------|--------------------------------------|----------|-------------|-----------|
| AuBr ₃ | - | ClCH ₂ CH ₂ Cl | 7 | 33 | [1] |
| AuBr ₃ | AgOTf (15 mol%) | ClCH ₂ CH ₂ Cl | 19 | 81 | [1] |
| AuCl | - | ClCH ₂ CH ₂ Cl | 19 | 7 | [1] |
| AuCl | AgOTf (15 mol%) | ClCH ₂ CH ₂ Cl | 19 | 26 | [1] |
| Ph ₃ PAuCl | AgOTf (5 mol%) | ClCH ₂ CH ₂ Cl | 19 | 25 | [1] |
| NHCAuCl | AgOTf (5 mol%) | ClCH ₂ CH ₂ Cl | 19 | 22 | [1] |
| FeCl ₃ | - | Dichloromethane | - | High Yields | [2] |

Table 2: Friedel-Crafts Acylation of Anisole

| Catalyst | Acylating Agent | Solvent | Time | Yield (%) | Reference |
|-------------------|--------------------|-----------------|--------------|--------------------|-----------|
| AuBr ₃ | Acetic Anhydride | Dichloromethane | - | Data not available | - |
| AlCl ₃ | Acetic Anhydride | Dichloromethane | 1 h (reflux) | 85.7 | [3] |
| FeCl ₃ | Propionyl Chloride | - | Room Temp | - | [4] |
| Zeolite H-Y | Acetic Anhydride | - | - | High Conversion | [5] |

Table 3: Diels-Alder Reaction

| Catalyst | Diene | Dienophile | Solvent | Yield (%) | Reference |
|-------------------|----------------------------|-------------------|-----------------|-----------|--|
| AuBr ₃ | Enynal | Ketone | - | - | [This is a known reaction, but specific yield data for direct comparison was not found in the provided search results] |
| AlCl ₃ | 2,3-Dimethyl-1,3-butadiene | Acyl Phosphonates | Dichloromethane | 70 | |
| Ti(IV) complex | 1,3-Cyclohexadiene | 1,4-Benzoquinone | Water | 83 | [7] |

Experimental Protocols

Detailed methodologies for key experiments are provided below.

Protocol 1: Gold(III)-Catalyzed Propargylic Substitution[8][9]

Materials:

- N-tosylpropargyl amine (1 equivalent)
- 1,3-Dicarbonyl compound (3 equivalents)
- **Gold tribromide** (AuBr₃, 5 mol%)
- Silver trifluoromethanesulfonate (AgOTf, 15 mol%)

- 1,2-Dichloroethane ($\text{ClCH}_2\text{CH}_2\text{Cl}$)

Procedure:

- To a solution of the N-tosylpropargyl amine and the 1,3-dicarbonyl compound in 1,2-dichloroethane, add AuBr_3 (5 mol%) and AgOTf (15 mol%) at room temperature.
- Stir the mixture at 60 °C.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction and purify the product by column chromatography.

Protocol 2: Friedel-Crafts Acylation of Anisole with Aluminum Chloride[10][11][12]

Materials:

- Anisole (1 equivalent)
- Acetyl chloride (1.1 equivalents)
- Anhydrous aluminum chloride (AlCl_3 , 1.1 equivalents)
- Dichloromethane (CH_2Cl_2)
- Ice
- Concentrated hydrochloric acid (HCl)
- Saturated sodium bicarbonate solution (NaHCO_3)
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

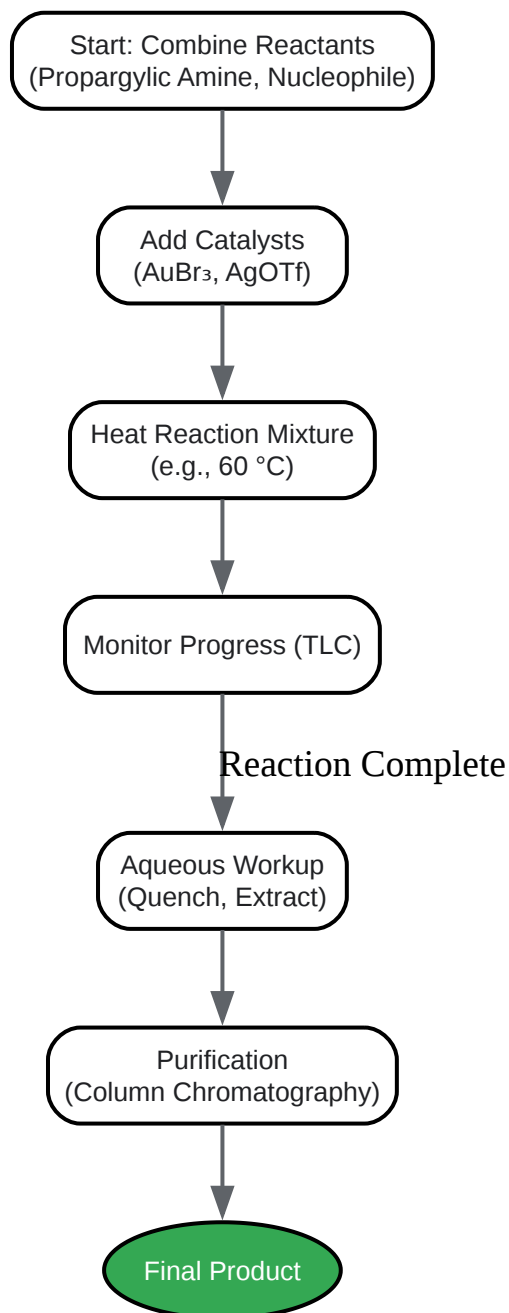
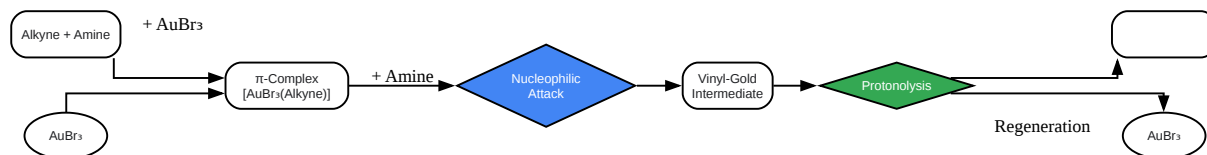
- In a flame-dried flask under an inert atmosphere, suspend anhydrous AlCl_3 in dichloromethane and cool the mixture in an ice bath.

- Slowly add a solution of acetyl chloride in dichloromethane to the cooled suspension.
- Add a solution of anisole in dichloromethane dropwise to the reaction mixture.
- After the addition is complete, remove the ice bath and stir the reaction at room temperature for an additional 15 minutes.
- Carefully pour the reaction mixture into a beaker containing ice and concentrated HCl.
- Separate the organic layer and extract the aqueous layer with dichloromethane.
- Combine the organic layers, wash with saturated NaHCO_3 solution, and dry over anhydrous MgSO_4 .
- Remove the solvent under reduced pressure and purify the product by distillation or chromatography.

Mandatory Visualizations

Gold-Catalyzed Hydroamination of an Alkyne

The following diagram illustrates a plausible mechanism for the gold(III)-catalyzed hydroamination of an alkyne, proceeding through an outer-sphere nucleophilic attack. The Lewis acidic Au(III) center activates the alkyne towards attack by the amine.



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